

LC-MS quantification of intracellular fructose 6-phosphate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *D-Fructose 6-phosphate
dipotassium salt*

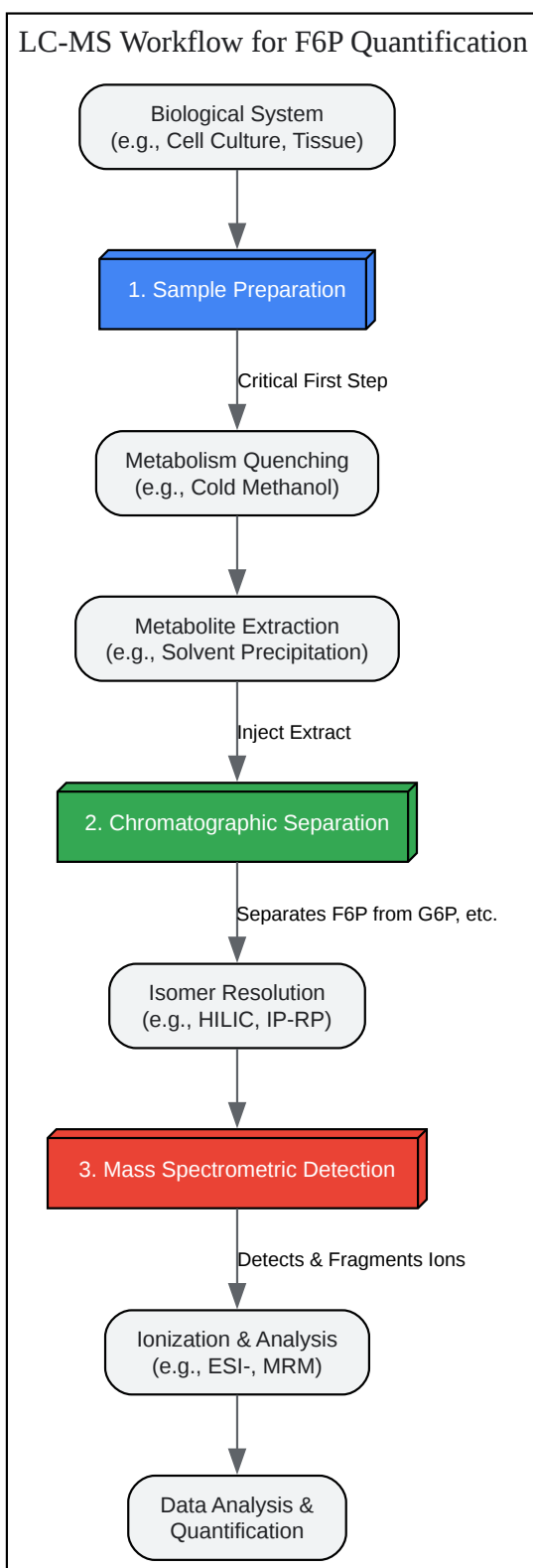
CAS No.: *103213-47-4*

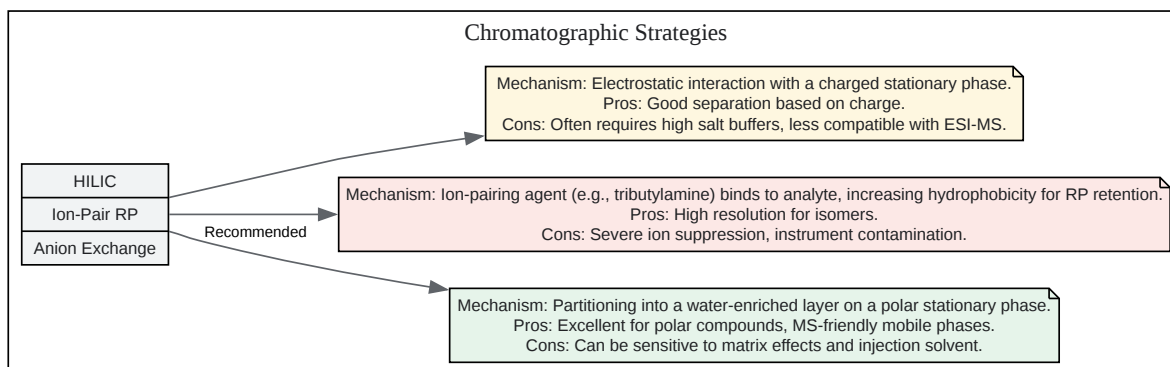
Cat. No.: *B012963*

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The Analytical Workflow: A High-Level Overview

A successful F6P quantification strategy can be deconstructed into three core stages: Sample Preparation, Chromatographic Separation, and Mass Spectrometric Detection. Each stage presents unique challenges and choices that directly impact the quality and reliability of the final data. An error or oversight in an early stage cannot be rectified by downstream optimization.





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Sources

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- 3. Liquid Chromatography Tandem Mass Spectrometry Quantification of ¹³C-Labeling in Sugars - PubMed [pubmed.ncbi.nlm.nih.gov]
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